

Application Notes and Protocols for 2,2,5,5-Tetramethylheptane

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Compound of Interest

Compound Name: 2,2,5,5-Tetramethylheptane

Cat. No.: B15457728

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and disposal of **2,2,5,5-Tetramethylheptane** in a laboratory setting. Given the limited availability of a specific Safety Data Sheet (SDS) for this compound, the following guidelines are based on its chemical structure as a branched alkane and the safety profiles of structurally similar compounds, such as 2,2,4-trimethylpentane (isooctane).

Quantitative Data Summary

The following table summarizes the known and inferred properties of **2,2,5,5-Tetramethylheptane**. Data for the structurally similar compound 2,2,4-trimethylpentane (isooctane) is provided for comparison to inform safety and handling procedures.

Property	2,2,5,5-Tetramethylheptane	2,2,4-Trimethylpentane (Isooctane) - for reference
Molecular Formula	C ₁₁ H ₂₄ [1]	C ₈ H ₁₈
Molecular Weight	156.31 g/mol [1]	114.23 g/mol
CAS Number	61868-47-1 [1]	540-84-1
Appearance	Inferred: Colorless liquid	Colorless liquid
Odor	Inferred: Gasoline-like	Gasoline-like
Boiling Point	Data not readily available	99 °C (210 °F)
Flash Point	Inferred: < 22.8 °C (73 °F)	-12 °C (10 °F)
Flammability	Inferred: Highly Flammable (NFPA Flammability Rating: 3) [2] [3] [4]	Highly Flammable (NFPA Flammability Rating: 3) [2] [3] [4]
Specific Gravity	Data not readily available	0.692 g/cm ³ at 20 °C
Vapor Pressure	Data not readily available	5.5 kPa at 20 °C
Water Solubility	Inferred: Insoluble	Insoluble
Hazards	Inferred: Flammable liquid and vapor, Skin irritant, Aspiration hazard, May cause drowsiness or dizziness. [5] [6] [7] [8] [9]	Flammable liquid and vapor, Skin irritant, Aspiration hazard, May cause drowsiness or dizziness, Very toxic to aquatic life with long-lasting effects. [5] [6] [7] [8] [9]

Experimental Protocols

Handling Protocol

Objective: To outline the safe handling procedures for **2,2,5,5-Tetramethylheptane** to minimize exposure and prevent accidents.

Methodology:

- Engineering Controls:
 - All work with **2,2,5,5-Tetramethylheptane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)[\[6\]](#)
 - Ensure that an emergency eyewash station and safety shower are readily accessible.[\[7\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - Use explosion-proof electrical and lighting equipment.[\[5\]](#)[\[8\]](#)
 - Ground and bond containers when transferring the liquid to prevent static discharge.[\[5\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when handling larger quantities.
 - Hand Protection: Wear nitrile or other chemically resistant gloves. Inspect gloves for integrity before each use.
 - Skin and Body Protection: A flame-retardant lab coat is required.[\[5\]](#) When handling larger volumes, consider a chemical-resistant apron.
 - Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[5\]](#)
- Storage:
 - Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[5\]](#)[\[7\]](#)
 - Store away from incompatible materials such as strong oxidizing agents.[\[7\]](#)
 - Containers should be stored in a flammable safety cabinet.

Spill Cleanup Protocol

Objective: To provide a safe and effective procedure for cleaning up spills of **2,2,5,5-Tetramethylheptane**.

Methodology:

- Immediate Actions:
 - Alert personnel in the immediate area and evacuate if the spill is large or in a poorly ventilated space.
 - Remove all sources of ignition from the area.^[7]
 - If safe to do so, and you are trained, proceed with the cleanup. For large spills, contact the institution's environmental health and safety (EHS) department.
- Spill Containment and Cleanup:
 - Don the appropriate PPE as outlined in the handling protocol.
 - Contain the spill using a non-combustible absorbent material such as vermiculite, sand, or a commercial solvent spill absorbent. Do not use combustible materials like paper towels to absorb the bulk of the spill.
 - Work from the outside of the spill inward to prevent spreading.
 - Once the liquid is absorbed, use non-sparking tools to collect the material into a designated, sealable container for hazardous waste.^{[5][7]}
- Decontamination:
 - Wipe the spill area with a cloth dampened with a small amount of a suitable solvent (e.g., isopropanol), followed by soap and water.
 - Place all contaminated materials, including gloves and cleaning cloths, into the hazardous waste container.

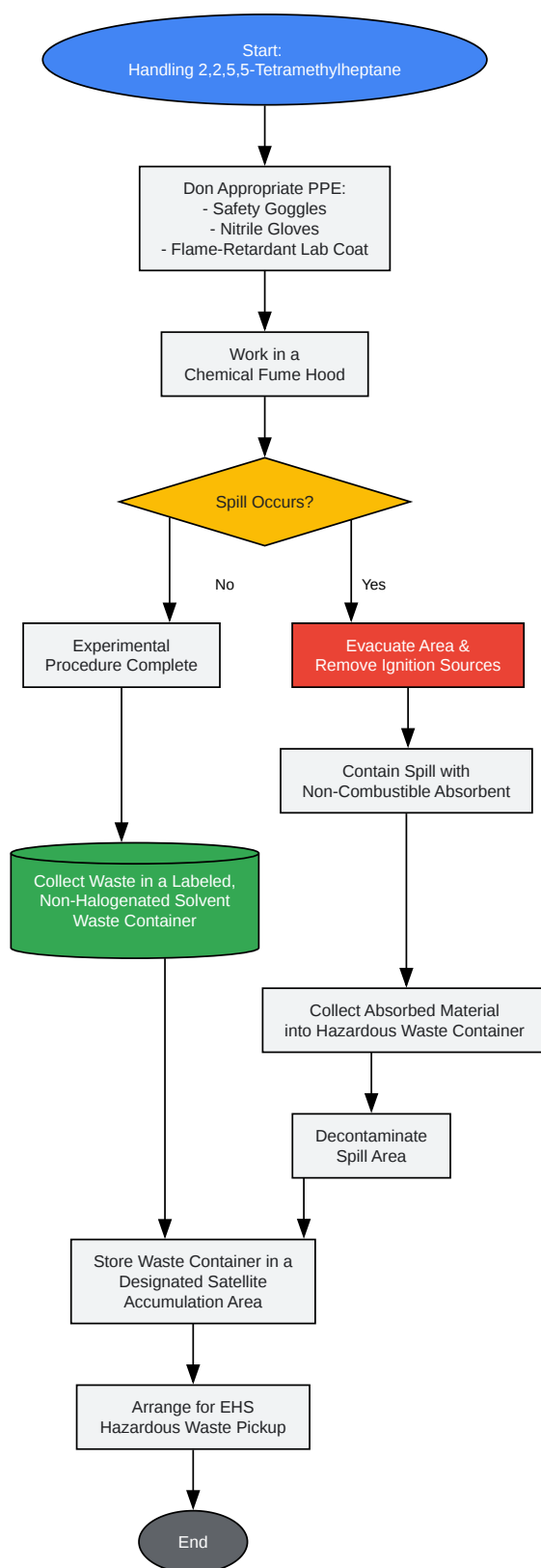
Disposal Protocol

Objective: To ensure the proper and compliant disposal of **2,2,5,5-Tetramethylheptane** waste.

Methodology:

- Waste Segregation:
 - **2,2,5,5-Tetramethylheptane** is a non-halogenated organic solvent. It must be collected in a separate waste container from halogenated solvents.
 - Do not mix with other waste streams such as aqueous waste, strong acids or bases, or solid waste.
- Waste Container:
 - Use a designated, properly labeled, and leak-proof container for non-halogenated solvent waste. The container should be made of a material compatible with the solvent.
 - The container must be kept closed except when adding waste.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," "Flammable Liquid," and the full chemical name: "**2,2,5,5-Tetramethylheptane**." If it is a mixed waste stream, list all components and their approximate percentages.
- Storage of Waste:
 - Store the waste container in a designated satellite accumulation area, which should be a well-ventilated location, such as within a fume hood or a flammable storage cabinet.
 - Follow all institutional and local regulations for the storage and pickup of hazardous waste.

Mandatory Visualizations



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